

A Guide to the Safe Disposal of 2-(4-Chlorobenzoyl)pyridine

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Compound of Interest

Compound Name: 2-(4-Chlorobenzoyl)pyridine

Cat. No.: B127602

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For laboratory professionals, including researchers, scientists, and those in drug development, the responsible management and disposal of chemical waste are paramount to ensuring a safe working environment and protecting the environment. This guide provides detailed, procedural instructions for the proper disposal of **2-(4-Chlorobenzoyl)pyridine**, a compound that requires careful handling due to its potential hazards.

Immediate Safety and Handling

Before beginning any disposal process, it is crucial to handle **2-(4-Chlorobenzoyl)pyridine** with the appropriate safety measures. This compound is harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction. It is also toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemically resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat should be worn.
- **Respiratory Protection:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^[1]

In Case of Spills: For small spills, absorb the material with an inert dry substance and place it in a suitable, sealable container for hazardous waste.^[2] For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EH&S) department immediately. Do not allow the chemical to enter drains or waterways.

Quantitative Data Summary

The following table summarizes key quantitative data for **2-(4-Chlorobenzoyl)pyridine**, essential for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₈ ClNO	[3]
Molecular Weight	217.65 g/mol	[3]
Melting Point	45 - 50 °C (113 - 122 °F)	
Boiling Point	213 - 214 °C (415 - 417 °F)	
log Pow (Octanol/Water)	2.34 at 25 °C (77 °F)	
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C)	[4]

Disposal Protocol: A Step-by-Step Guide

The disposal of **2-(4-Chlorobenzoyl)pyridine** must be managed as hazardous waste in accordance with local, state, and federal regulations. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

1. Waste Segregation and Collection:

- **Waste Characterization:** **2-(4-Chlorobenzoyl)pyridine** waste is classified as a chlorinated organic compound and is hazardous.
- **Container:** Use a designated, chemically compatible, and leak-proof container with a secure lid. The container should be clearly labeled.

- Labeling: The hazardous waste label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**2-(4-Chlorobenzoyl)pyridine**". Do not use abbreviations.
 - The hazards associated with the chemical (e.g., "Harmful," "Irritant," "Environmental Hazard").
- Incompatible Materials: Do not mix this waste with incompatible materials such as strong oxidizing agents or acids.

2. Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure secondary containment is in place to capture any potential leaks.

3. Disposal Request and Pickup:

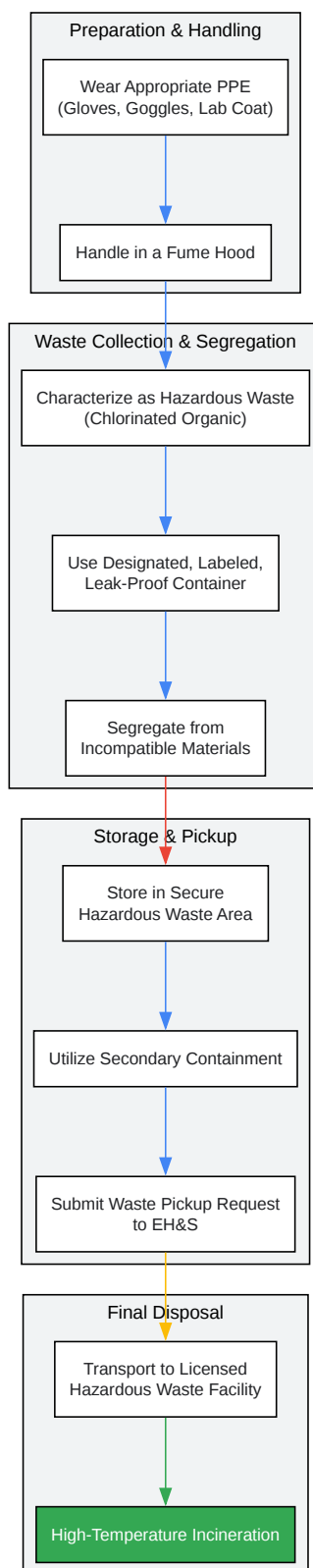
- Once the waste container is full or is no longer being used, submit a chemical waste collection request to your institution's Environmental Health and Safety (EH&S) department.
- Follow your institution's specific procedures for waste pickup scheduling.

4. Final Disposal Method:

- The most common and recommended method for the disposal of waste pyridine and its derivatives is high-temperature incineration.^[5] This should be carried out at a licensed hazardous waste disposal facility.

Experimental Workflow and Logical Relationships

The following diagram illustrates the procedural workflow for the proper disposal of **2-(4-Chlorobenzoyl)pyridine**.



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References

- 1. echemi.com [echemi.com]
- 2. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 3. 2-(4-Chlorobenzoyl)pyridine | C₁₂H₈ClNO | CID 80594 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-(4-Chlorobenzoyl)pyridine | 6318-51-0 | TCI AMERICA [tcichemicals.com]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
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